

Application Note: Reactivity & Protocols for 3,5-Difluoro-2-methylaniline

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Compound of Interest

Compound Name: 3,5-Difluoro-2-methylaniline

CAS No.: 1092350-38-3

Cat. No.: B3033626

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Executive Summary & Chemical Profile

3,5-Difluoro-2-methylaniline is a high-value fluorinated building block used extensively in the synthesis of next-generation kinase inhibitors (e.g., EGFR, FGFR inhibitors).[1] Its unique substitution pattern—combining a strongly activating amino group with two electron-withdrawing fluorine atoms and a sterically demanding methyl group—creates a distinct reactivity landscape.[1]

This guide provides an authoritative analysis of its electrophilic reactions, specifically focusing on Regioselective Electrophilic Aromatic Substitution (EAS) and N-Functionalization. We present validated protocols for halogenation and amide coupling, supported by mechanistic insights and industrial case studies.

Chemical Profile

Property	Data
Structure	Aromatic amine with F at 3,5 and Me at 2 positions. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11]
Electronic State	Electron-rich (activated) due to -NH ₂ , but modulated by -F (inductive withdrawal).
Key Reactivity	C4-Position: Highly activated for EAS (Halogenation). N-Atom: Nucleophilic for acylation/alkylation.
Primary Application	Intermediate for Pyrrolo[3,2-c]pyridin-4-one derivatives (EGFR inhibitors). [1]

Reactivity Landscape: The "Electronic Tug-of-War"

To design successful syntheses, one must understand the competing electronic and steric forces on the benzene ring.

Regioselectivity Analysis

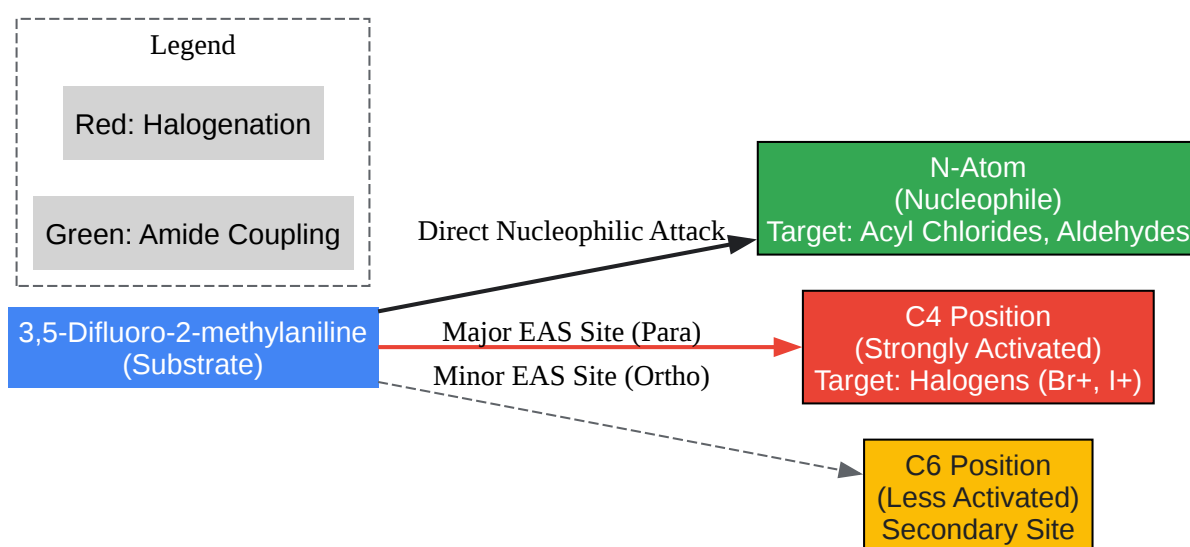
The amino group (-NH₂) is the dominant director (ortho/para).[\[1\]](#) The fluorine atoms (-F) are weak deactivators but ortho/para directors. The methyl group (-CH₃) is a weak activator.

- Position C1 (-NH₂): The anchor point.
- Position C2 (-CH₃): Blocked.
- Position C3 (-F): Blocked.
- Position C4 (Para to -NH₂): The "Magic Spot." This position is electronically activated by the para-amino group. Although it is flanked by two fluorine atoms (at C3 and C5), the small Van der Waals radius of fluorine (1.47 Å) allows electrophilic attack, making C4 the primary site for halogenation (Iodination/Bromination).
- Position C5 (-F): Blocked.

- Position C6 (Ortho to -NH₂): Activated by -NH₂ (ortho) and -F (ortho). However, para-attack (C4) is generally kinetically favored over ortho-attack (C6) in anilines unless the para position is blocked.

Visualization: Reactivity Map

The following diagram illustrates the electronic activation and steric environment.



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Caption: Reactivity map highlighting the C4 position as the primary site for electrophilic aromatic substitution and the Nitrogen atom for functionalization.

Protocol 1: Regioselective Halogenation (C4-Functionalization)

Objective: Synthesis of 4-Bromo-3,5-difluoro-2-methylaniline or 4-Iodo-3,5-difluoro-2-methylaniline. Significance: This intermediate is a precursor for Suzuki-Miyaura cross-couplings used to attach the aniline core to heteroaromatic drug scaffolds (e.g., in Futibatinib or Lucitanib analogs).

Reagents & Conditions

- Electrophile Source: N-Bromosuccinimide (NBS) or N-Iodosuccinimide (NIS).
- Solvent: DMF (Dimethylformamide) or Acetonitrile (MeCN). Polar aprotic solvents stabilize the transition state.
- Temperature: 0°C to Room Temperature (25°C). Note: Low temperature prevents over-halogenation.

Step-by-Step Protocol

- Preparation: Dissolve **3,5-difluoro-2-methylaniline** (1.0 equiv) in anhydrous DMF (0.5 M concentration).
- Addition: Cool the solution to 0°C in an ice bath. Slowly add NBS (1.05 equiv) portion-wise over 15 minutes. Caution: Exothermic.^[2]
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by LC-MS (Look for $M+H = M_{\text{start}} + 79/80$ for Br).
- Quenching: Dilute with water and extract with Ethyl Acetate (EtOAc). Wash the organic layer with sodium thiosulfate (to remove excess halogen) and brine.
- Purification: Dry over Na_2SO_4 , concentrate, and purify via silica gel chromatography (Hexanes/EtOAc gradient).
- Expected Yield: 85–95%. The product should be a solid.

Mechanistic Note: The amino group strongly donates electron density to the C4 position. The two flanking fluorine atoms exert an inductive withdrawing effect (-I), but the resonance donation (+M) of the nitrogen dominates, directing the electrophile (Br^+) specifically to C4.

Protocol 2: N-Acylation (Amide Coupling)^[12]

Objective: Coupling **3,5-difluoro-2-methylaniline** with a carboxylic acid to form a drug core (e.g., N-acyl intermediate). Challenge: The electron-withdrawing fluorine atoms and the ortho-

methyl group reduce the nucleophilicity of the aniline nitrogen compared to unsubstituted aniline. Stronger activation methods are often required.

Reagents & Conditions

- Coupling Agents: HATU or T3P (Propanephosphonic acid anhydride) are preferred over EDC/HOBt due to the aniline's lower nucleophilicity.
- Base: DIPEA (Diisopropylethylamine) or Pyridine.
- Solvent: DMF or DCM.

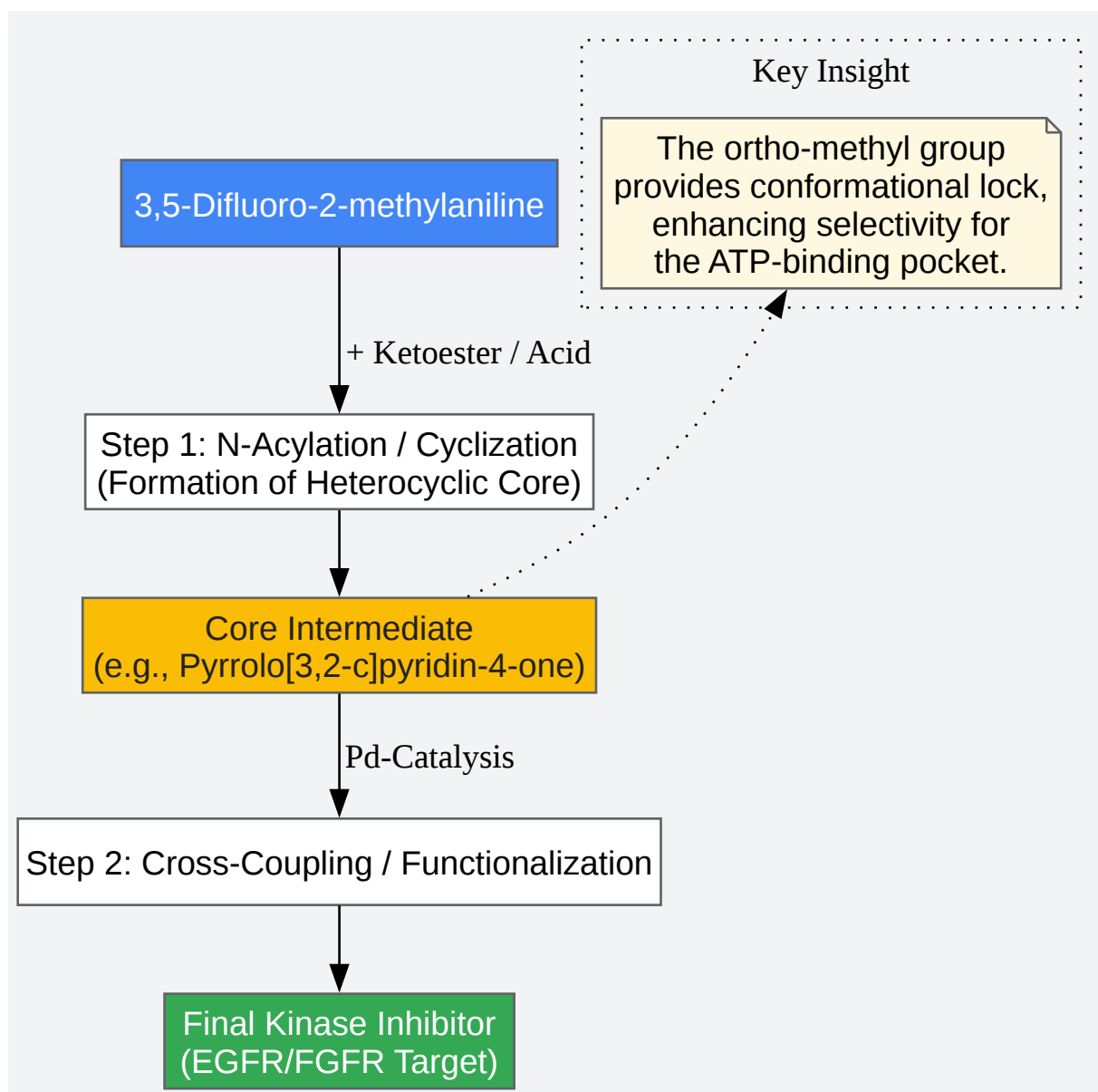
Step-by-Step Protocol

- Activation: In a reaction vessel, dissolve the Carboxylic Acid (1.1 equiv) in DMF. Add DIPEA (2.5 equiv) and HATU (1.2 equiv). Stir for 10 minutes to form the activated ester.
- Coupling: Add **3,5-difluoro-2-methylaniline** (1.0 equiv) to the mixture.
- Reaction: Stir at 50°C for 4–12 hours. Note: Heating is often required due to the steric hindrance of the ortho-methyl group.
- Work-up: Dilute with EtOAc, wash with 1N HCl (to remove unreacted amine/base), saturated NaHCO₃, and brine.
- Purification: Recrystallization from EtOH/Water or column chromatography.

Application Case Study: Synthesis of Kinase Inhibitors

This specific aniline is a "privileged structure" in the synthesis of EGFR Exon 20 Insertion Inhibitors. The general workflow involves building the heterocycle around the aniline or coupling the aniline to a pre-formed core.

Workflow Diagram: From Aniline to Drug Candidate



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Caption: Synthesis workflow demonstrating the incorporation of **3,5-difluoro-2-methylaniline** into a bioactive kinase inhibitor scaffold.

Safety & Handling

- Toxicity: Fluoroanilines are toxic by inhalation, ingestion, and skin contact. They may cause methemoglobinemia (blue skin/lips).
- PPE: Use nitrile gloves, safety goggles, and work exclusively in a fume hood.

- Storage: Store under inert atmosphere (Nitrogen/Argon) to prevent oxidation (darkening) of the amine.

References

- Preparation of **3,5-difluoro-2-methylaniline**: Aaron Chemicals Product Catalog. CAS 1092350-38-3.[2][5] [Link](#)
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